Application Note: Regioselective Functionalization of 1,4-Dichloro-2-(methoxymethyl)benzene

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Compound of Interest

Compound Name:	*1,4-Dichloro-2-(methoxymethyl)benzene*
Cat. No.:	*B14028848*

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Executive Summary

1,4-Dichloro-2-(methoxymethyl)benzene (CAS: 2244294-89-9 / Analogous to 33486-90-7 isomer series) is a high-value "privileged scaffold" in the synthesis of next-generation antifungal agents (azole class) and agrochemicals. Its utility stems from its unique substitution pattern: two chemically distinct chlorine atoms and a robust methoxymethyl (MOM)-type benzyl ether.

This guide details the orthogonal functionalization of this intermediate. Unlike simple dichlorobenzenes, the methoxymethyl group serves as a "steerable" directing group for Directed Ortho Metalation (DoM), enabling access to crowded 1,2,3,4-tetrasubstituted aromatic systems that are otherwise difficult to synthesize.

Chemical Profile & Reactivity Logic

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Property	Specification
IUPAC Name	1,4-Dichloro-2-(methoxymethyl)benzene
Common Name	2,5-Dichlorobenzyl methyl ether
Molecular Formula	$C_8H_8Cl_2O$
Molecular Weight	191.05 g/mol
Boiling Point	~245°C (Predicted)
Solubility	Soluble in THF, Et_2O, DCM, Toluene; Insoluble in Water
Stability	Stable to basic hydrolysis; Sensitive to strong Lewis acids (e.g., BBr_3)

Mechanistic Insight: The "Cooperative Directing" Effect

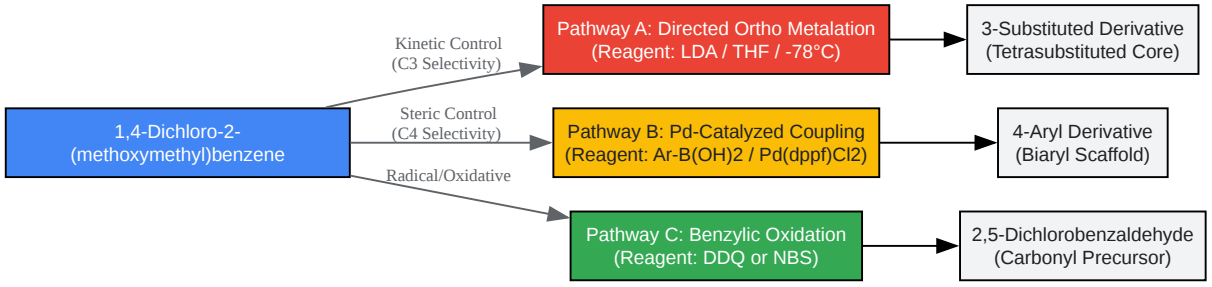
The molecule possesses three potential reactive sites, governed by competing electronic and steric effects:

- C1-Cl & C4-Cl (Electrophiles): The C4-chlorine is sterically accessible and electronically activated for Pd-catalyzed cross-coupling (Suzuki/Buchwald). The C1-chlorine is sterically hindered by the ortho-methoxymethyl group.
- C3-H (Nucleophile via Lithiation): The C3 proton is flanked by a Chlorine (Inductive withdrawal, -I) and the Methoxymethyl oxygen (Coordination). This creates a "synergistic pocket" for lithiation, making C3 significantly more acidic than C5 or C6.

Visual Workflow: Orthogonal Functionalization Pathways

The following diagram illustrates the decision tree for modifying this scaffold.

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Caption: Figure 1. Chemoselective divergence. Pathway A exploits the 'synergistic pocket' at C3 for lithiation, while Pathway B favors the less hindered C4-Cl for cross-coupling.

Detailed Protocol: Regioselective C3-Lithiation

Objective: Introduce an electrophile (Formyl, Carboxyl, or Boron) at the C3 position to create a tetrasubstituted benzene core.

Reagents & Equipment

- Substrate: **1,4-Dichloro-2-(methoxymethyl)benzene** (1.0 equiv)
- Base: Lithium Diisopropylamide (LDA), 2.0 M in THF/Heptane (1.2 equiv)
  - Note: n-BuLi can be used, but LDA is preferred to avoid competing nucleophilic attack on the ring or benzylic deprotonation.
- Solvent: Anhydrous Tetrahydrofuran (THF), inhibitor-free.
- Electrophile: DMF (for aldehyde), CO_2 (for acid), or $B(OiPr)_3$ (for boronic acid).
- Cryostat: Capable of maintaining -78°C.

Step-by-Step Methodology

- System Preparation:

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- Flame-dry a 3-neck round-bottom flask (RBF) equipped with a magnetic stir bar, internal temperature probe, and nitrogen inlet.
- Purge with N_2 for 15 minutes.

- Substrate Solubilization:
  - Charge the RBF with **1,4-Dichloro-2-(methoxymethyl)benzene** (10.0 mmol, 1.91 g).
  - Add anhydrous THF (50 mL, 0.2 M concentration).
  - Cool the solution to -78°C (Internal temperature must be < -70°C before proceeding).
- Metalation (The Critical Step):
  - Add LDA (12.0 mmol, 6.0 mL) dropwise via syringe pump over 20 minutes.
  - Critical Control Point: Maintain internal temperature < -65°C. An exotherm here indicates rapid deprotonation.
  - Stir at -78°C for 60 minutes. The solution typically turns a pale yellow/orange, indicating the formation of the lithiated species.
- Electrophile Trapping:
  - Add the Electrophile (e.g., DMF, 15.0 mmol, 1.1 g) neat, dropwise.
  - Allow the reaction to stir at -78°C for 30 minutes, then remove the cooling bath and allow it to warm to 0°C over 1 hour.
- Quench & Workup:
  - Quench with saturated aqueous NH_4Cl (20 mL).
  - Extract with Ethyl Acetate (3 x 30 mL).
  - Wash combined organics with Brine, dry over Na_2SO_4, and concentrate.
- Validation:

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- ^{1}H NMR Check: Look for the disappearance of the C3 proton singlet (approx. 7.3-7.5 ppm region) and the appearance of the aldehyde peak (~10.3 ppm).

Protocol 2: C4-Selective Suzuki-Miyaura Coupling

Objective: Selectively couple an aryl boronic acid at the C4 position, leaving the C1-Cl intact for future modification.

Experimental Logic

The C1-Cl is shielded by the ortho-methoxymethyl group. The C4-Cl is exposed. By using a bulky ligand (e.g., XPhos or SPhos), we enhance this steric differentiation.

Methodology

- Charge: **1,4-Dichloro-2-(methoxymethyl)benzene** (1.0 equiv), Aryl Boronic Acid (1.1 equiv), K_3PO_4 (3.0 equiv).
- Catalyst: $Pd(OAc)_2$ (2 mol%) + SPhos (4 mol%).
- Solvent: Toluene/Water (10:1).
- Conditions: Heat to 80°C for 4-6 hours.
- Outcome: >90% selectivity for C4-coupling. The C1-Cl remains available for a second coupling event at higher temperatures (110°C+) or using a more active catalyst (e.g., Pd-PEPPSI).

Safety & Stability (HSE Profile)

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Hazard Class	Risk Description	Mitigation
Skin/Eye Irritant	Benzyl ethers and chlorinated aromatics are lipophilic irritants.	Use Nitrile gloves (double-glove recommended). Wear chemical splash goggles.
Peroxide Formation	Benzylic ethers can form peroxides upon prolonged air exposure.	Test with peroxide strips before distillation. Store under Nitrogen.
Aquatic Toxicity	Chlorinated benzenes are toxic to aquatic life with long-lasting effects.	Isolate all aqueous waste; do not dispose of down the drain. Incinerate via licensed contractor.

References

- Chemical Identity & Properties
  - National Institute of Standards and Technology (NIST). "Benzene, 1,4-dichloro-2-methoxy- (Isomer Analog Data)." NIST Chemistry WebBook. [Link]
- Synthetic Application (MOM-Directed Lithiation)
- General Reactivity of Chlorinated Benzyl Ethers
  - PubChem Compound Summary. "1,4-Dichloro-2-(chloromethyl)benzene Derivatives."[1] National Library of Medicine. [Link]
- Agrochemical/Pharmaceutical Context (Patent): Google Patents. "Methods of synthesizing 2-methoxymethyl-1,4-benzenediamine (EP2621885B1)."

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Sources

- 1. 1,4-Dichloro-2-[(2-chlorophenyl)methoxy]benzene | C13H9Cl3O | CID 707735 - PubChem [pubchem.ncbi.nlm.nih.gov]
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